

commercial suppliers of 2-Bromopyridine-15N

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Compound of Interest

Compound Name: 2-Bromopyridine-15N

Cat. No.: B028378

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An In-Depth Technical Guide to 2-Bromopyridine-¹⁵N for Researchers, Scientists, and Drug Development Professionals

Introduction

Isotopically labeled compounds are fundamental tools in modern research and development, playing a pivotal role in drug discovery, pharmacokinetic studies, and metabolic profiling.[1][2] The incorporation of stable isotopes, such as Nitrogen-15 (15N), into biologically active molecules allows for their precise detection and quantification in complex biological matrices.[3] 2-Bromopyridine-15N, a labeled derivative of the versatile pyridine scaffold, serves as a crucial building block and internal standard for a wide range of applications, particularly in mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.[3][4] This guide provides a comprehensive overview of the commercial suppliers, synthesis protocols, and key applications of 2-Bromopyridine-15N for professionals in the scientific community.

Commercial Suppliers of 2-Bromopyridine-15N

The availability of well-characterized isotopically labeled reagents is critical for reproducible research. While the number of direct commercial suppliers for 2-Bromopyridine-¹⁵N is limited, several companies in the fine chemical and isotopic labeling space can provide this compound. Additionally, numerous suppliers offer the unlabeled analogue, which can often be used as a starting point for custom ¹⁵N-labeling synthesis.

Table 1: Commercial Suppliers of 2-Bromopyridine-15N and Unlabeled 2-Bromopyridine



Supplier	Product	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Santa Cruz Biotechnolog y, Inc.	2- Bromopyridin e- ¹⁵ N	54267-53-7	C₅H₄Br¹⁵N	158.99	Direct supplier of the ¹⁵ N- labeled compound.[5]
Apollo Scientific	2- Bromopyridin e	109-04-6	C₅H₄BrN	157.99	Supplier of the unlabeled compound.[6]
BLD Pharmatech	2- Bromopyridin e	109-04-6	C₅H4BrN	158.00	Supplier of the unlabeled compound.[7]
ChemicalBoo k	2- Bromopyridin e	109-04-6	C₅H₄BrN	158.00	Lists multiple suppliers for the unlabeled compound.[8]
BuyersGuide Chem	2- Bromopyridin e	109-04-6	C₅H4BrN	158.00	Lists multiple international suppliers for the unlabeled compound.[9]

Synthesis of 2-Bromopyridine and ¹⁵N-Labeling Strategies

The synthesis of 2-Bromopyridine and its subsequent ¹⁵N-labeling can be achieved through various chemical routes. Understanding these methodologies is crucial for researchers who may need to synthesize custom-labeled analogues or troubleshoot experimental procedures.

Synthesis of Unlabeled 2-Bromopyridine

Foundational & Exploratory



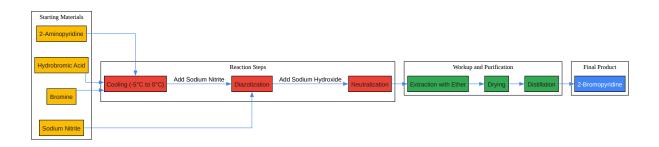


A common and well-established method for synthesizing 2-bromopyridine is through the diazotization of 2-aminopyridine followed by a Sandmeyer-type reaction.[10][11]

Experimental Protocol: Synthesis of 2-Bromopyridine from 2-Aminopyridine[10][11][12]

- Reaction Setup: In a four-necked flask equipped with a mechanical stirrer, dropping funnel, and thermometer, add 48% hydrobromic acid.
- Addition of 2-Aminopyridine: Cool the hydrobromic acid to between -5°C and 0°C using an ice-salt bath. Slowly add 2-aminopyridine to the cooled acid while maintaining the temperature.
- Bromination: While keeping the temperature at 0°C or lower, add liquid bromine dropwise. The reaction mixture may thicken as a yellow-orange perbromide forms.
- Diazotization: Prepare a solution of sodium nitrite in water. Add this solution dropwise to the reaction mixture over a period of approximately 2 hours, ensuring the temperature remains at or below 0°C.
- Neutralization: After stirring for an additional 30 minutes, slowly add a solution of sodium hydroxide to neutralize the reaction mixture. The temperature should be kept below 20-25°C during this step.
- Extraction and Purification: Extract the nearly colorless reaction mixture with diethyl ether. Dry the combined ether extracts over solid potassium hydroxide and then distill under reduced pressure to obtain 2-bromopyridine.





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Synthesis workflow for unlabeled 2-bromopyridine.

¹⁵N-Labeling of Pyridines via Zincke Activation

A significant advancement in the ¹⁵N-labeling of pyridines is the use of a Zincke activation strategy.[1][2][13] This method allows for the direct exchange of the ¹⁴N atom in a pre-formed pyridine ring with a ¹⁵N atom from a labeled source, such as ¹⁵NH₄Cl.

Experimental Protocol: ¹⁵N-Labeling of Pyridines via Zincke Activation (General Procedure)[3] [13]

- Pyridine Activation: To a solution of the pyridine substrate (e.g., 2-bromopyridine) in a suitable solvent (e.g., ethyl acetate) at -78°C, add triflic anhydride (Tf₂O). This forms a highly reactive N-activated pyridinium salt.
- Ring Opening: The activated pyridine undergoes nucleophilic attack and ring-opening to form a Zincke imine intermediate. In some cases, a mixture of the Zincke imine and an iminium



salt may form.

- Ring Closure with ¹⁵N Source: The Zincke imine intermediate is then treated with a ¹⁵N-labeled ammonia source, such as ¹⁵NH₄Cl, in the presence of a base like sodium acetate. This facilitates the ring-closure step, incorporating the ¹⁵N atom into the pyridine ring.
- Isolation: The resulting ¹⁵N-labeled pyridine is then isolated and purified using standard chromatographic techniques.



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Reaction pathway for ¹⁵N-labeling via Zincke activation.

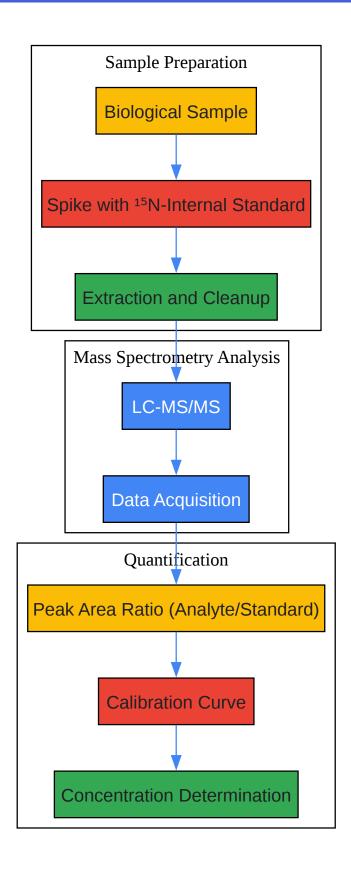
Applications in Research and Drug Development

2-Bromopyridine-¹⁵N is a valuable tool with diverse applications in the pharmaceutical and life sciences sectors.

Quantitative Mass Spectrometry

Isotopically labeled internal standards are essential for accurate quantification in mass spectrometry-based assays.[3] 2-Bromopyridine-¹⁵N can serve as an ideal internal standard for the analysis of pyridine-containing drug candidates or their metabolites. The mass shift due to the ¹⁵N isotope allows for clear differentiation from the unlabeled analyte, enabling precise and accurate quantification.





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